

Technical Monograph: Spectral Characterization of 2,4,6-Tribromophenyl Isocyanate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4,6-Tribromophenyl isocyanate

CAS No.: 826-97-1

Cat. No.: B1226165

[Get Quote](#)

Executive Summary

This guide provides a comprehensive spectral analysis of **2,4,6-Tribromophenyl isocyanate**, a specialized intermediate used in the synthesis of flame retardants and pharmaceutical derivatives. Due to the high bromine content (approx. 67% by weight) and the reactive isocyanate group, this compound exhibits distinct spectral signatures essential for quality control and structural validation.

Key Identification Metrics:

- IR: Dominant asymmetric stretching vibration at $\sim 2270\text{ cm}^{-1}$ (-N=C=O).
- MS: Characteristic 1:3:3:1 isotopic cluster for the molecular ion () due to the motif.
- NMR: High symmetry results in a simplified

¹H spectrum (singlet) despite the high molecular weight.

Chemical Identity & Properties

Property	Data
IUPAC Name	1,3,5-Tribromo-2-isocyanatobenzene
CAS Number	25345-76-2
Molecular Formula	
Molecular Weight	355.81 g/mol
Appearance	White to off-white crystalline solid
Melting Point	94–97 °C
Solubility	Soluble in , Toluene, THF; Reacts with alcohols/water

Infrared Spectroscopy (FT-IR)

The infrared spectrum is the primary tool for assessing the conversion of the amino precursor (2,4,6-tribromoaniline) to the isocyanate.

Diagnostic Bands

Frequency (cm ⁻¹)	Vibration Mode	Assignment	Structural Insight
2250 – 2280	(-N=C=O)	Isocyanate	Strong, sharp peak. Absence indicates hydrolysis to urea.
3060 – 3090	(C-H)	Aromatic	Weak, often obscured by fingerprint region.
1550 – 1600	(C=C)	Aromatic Ring	Skeletal ring vibrations.
600 – 800	(C-Br)	Carbon-Bromine	Strong absorption due to heavy atom mass.

Interpretation Note

The disappearance of the N-H stretching doublet ($3300\text{--}3500\text{ cm}^{-1}$) found in the aniline precursor is a critical purity indicator. If a broad peak appears near 3300 cm^{-1} or a carbonyl peak at 1650 cm^{-1} , the sample has likely degraded into the symmetrical urea derivative (1,3-bis(2,4,6-tribromophenyl)urea) due to moisture exposure.

Nuclear Magnetic Resonance (NMR)

Due to the

symmetry of the molecule, the NMR spectra are remarkably simple.

^1H NMR (Proton)[2][3][4][5][6]

- Solvent:

or DMSO-

(must be anhydrous).
- Profile: The molecule possesses a plane of symmetry passing through the C1-C4 axis. Consequently, the protons at positions 3 and 5 are chemically equivalent.

Shift (ppm)	Multiplicity	Integration	Assignment	Notes
7.75 – 7.85	Singlet (s)	2H	H-3, H-5	Deshielded relative to benzene (7.26) due to ortho-Br and NCO electron withdrawal.

Note: The precursor, 2,4,6-tribromoaniline, shows a singlet at ~ 7.60 ppm. The conversion to isocyanate causes a downfield shift due to the change from the electron-donating

to the electron-withdrawing

C NMR (Carbon)

- Predicted Shifts: Based on substituent additivity rules (benzene base + increments for -Br and -NCO).

Shift (ppm)	Carbon Type	Assignment
124.0 – 126.0	Quaternary (Broad)	-N=C=O (Isocyanate Carbon)
136.0 – 138.0	Quaternary	C-1 (Attached to N)
118.0 – 120.0	Quaternary	C-2, C-6 (Attached to Br)
133.0 – 135.0	Methine (CH)	C-3, C-5
116.0 – 118.0	Quaternary	C-4 (Attached to Br)

Mass Spectrometry (MS)

Mass spectrometry is the definitive method for confirming the presence of three bromine atoms. Bromine exists as two isotopes,

and

, in a nearly 1:1 ratio (50.7% : 49.3%).

Isotopic Cluster Analysis (Region)

For a molecule with three bromine atoms (

), the molecular ion splits into a tetrad with a distinct 1:3:3:1 intensity ratio.

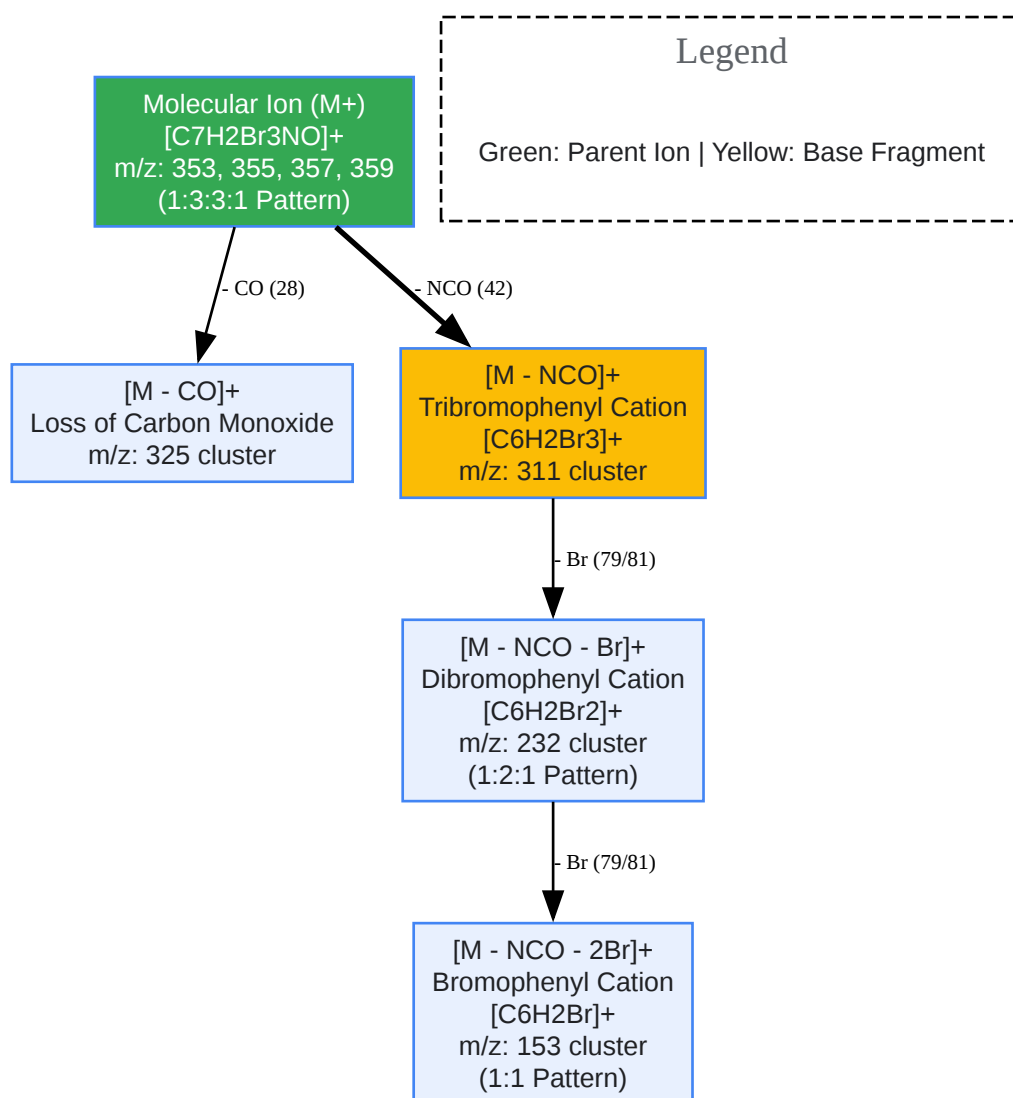
m/z Value	Isotopic Composition	Relative Intensity
353		~33%
355		~100% (Base Peak of Cluster)
357		~100%
359		~33%

Fragmentation Pathway

The fragmentation is dominated by the stability of the brominated aromatic ring and the labile isocyanate group.

- Molecular Ion (): m/z 353/355/357/359
- Loss of Isocyanate (-NCO, 42 amu): Leads to the tribromophenyl cation ().
- Loss of Bromine (-Br, 79/81 amu): Sequential loss of bromine atoms from the ring.

Fragmentation Logic Diagram



[Click to download full resolution via product page](#)

Caption: Fragmentation pathway of **2,4,6-Tribromophenyl isocyanate** showing the sequential loss of the isocyanate group and bromine atoms.

Experimental Protocol: Sample Preparation

Critical Warning: Isocyanates are potent sensitizers and lachrymators. All handling must occur in a fume hood. They are also moisture-sensitive.

Protocol for NMR Analysis[2][7][8]

- Glassware Preparation: Oven-dry an NMR tube and cap at 110°C for 1 hour. Cool in a desiccator.
- Solvent Selection: Use

(Chloroform-d) stored over molecular sieves (4Å) to ensure dryness. Water in the solvent will react with the isocyanate to form a urea precipitate, clouding the spectrum.
- Sample Dissolution:
 - Weigh ~10-15 mg of **2,4,6-tribromophenyl isocyanate**.
 - Dissolve in 0.6 mL of dry

.
 - Validation: The solution should be clear. Turbidity indicates hydrolysis.
- Acquisition: Run a standard proton scan (16 scans). Look for the singlet at ~7.8 ppm.

Protocol for IR Analysis (ATR Method)

- Background: Collect a background spectrum of the clean diamond/ZnSe crystal.
- Loading: Place a small amount of solid sample on the crystal.
- Measurement: Apply pressure and scan (4000–600 cm⁻¹).
- Cleaning: Immediately wipe the crystal with dry toluene or acetone. Do not use water or ethanol initially, as they react with residual isocyanate, potentially bonding urea to the crystal surface.

References

- Synthesis & IR Characterization
 - Source: US Patent 4477389A (1984).
 - Data: Confirms synthesis from 2,4,6-tribromoaniline and phosgene; cites IR isocyanate peak

- URL:
- Precursor Spectral Data (2,4,6-Tribromoaniline)
 - Source: NIST Chemistry WebBook, SRD 69.[1]
 - Data: Provides baseline NMR and MS data for the aniline precursor to valid
 - URL:
- Physical Properties & Safety
 - Source: Sigma-Aldrich (Merck)
 - Data: Melting point (94-97°C)
 - URL:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Benzenamine, 2,4,6-tribromo- [webbook.nist.gov]
- To cite this document: BenchChem. [Technical Monograph: Spectral Characterization of 2,4,6-Tribromophenyl Isocyanate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1226165/docs#technical-monograph-spectral-characterization-of-2-4-6-tribromophenyl-isocyanate\]](https://www.benchchem.com/product/b1226165/docs#technical-monograph-spectral-characterization-of-2-4-6-tribromophenyl-isocyanate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)